

Persianone: A Comprehensive Technical Analysis of its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Persianone*

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Abstract

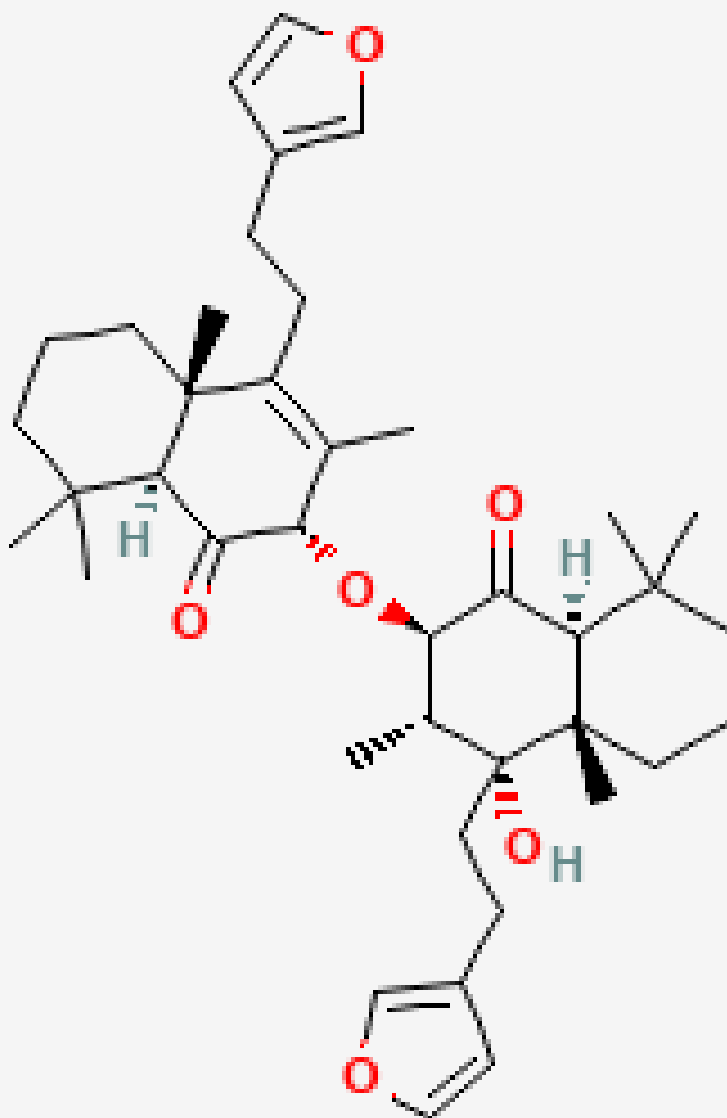
Persianone, a naturally occurring dimeric diterpene, stands as a molecule of significant interest within the scientific community. First isolated from the aerial parts of *Ballota aucheri*, a plant indigenous to Iran, its complex chemical architecture presents a compelling subject for stereochemical analysis and synthetic exploration. This document provides an in-depth technical guide to the chemical structure of **Persianone**, consolidating available spectroscopic data, outlining its isolation, and presenting a logical workflow for its characterization. While the biological activity of **Persianone** is an emerging area of investigation, this guide serves as a foundational resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure and Properties

Persianone is a C₄₀ diterpenoid, characterized by a dimeric structure formed from two labdane-type diterpene units. The IUPAC name for **Persianone** is (2S,4aS,8aS)-2-[[[(2R,3R,4R,4aS,8aS)-4-[2-(furan-3-yl)ethyl]-4-hydroxy-3,4a,8,8-tetramethyl-1-oxo-2,3,5,6,7,8a-hexahydronaphthalen-2-yl]oxy]-4-[2-(furan-3-yl)ethyl]-3,4a,8,8-tetramethyl-5,6,7,8a-tetrahydro-2H-naphthalen-1-one^[1].

The molecular formula of **Persianone** is C₄₀H₅₆O₆, with a molecular weight of 632.9 g/mol [1]. The structure features two furan rings and a complex polycyclic system with multiple stereocenters, making it a challenging target for total synthesis and an interesting subject for conformational analysis.

2D Chemical Structure



Caption: 2D chemical structure of **Persianone**.

Spectroscopic Data for Structural Elucidation

The structure of **Persianone** was primarily elucidated using high-field NMR spectroscopy and mass spectrometry. The following tables summarize the key spectroscopic data as reported in the seminal literature.

Nuclear Magnetic Resonance (NMR) Data

While the full, detailed NMR peak assignments from the original publication are not readily available in the public domain, the key structural features were determined through extensive 1D and 2D NMR experiments, including ^1H -NMR, ^{13}C -NMR, COSY, HMQC, and HMBC. These experiments allowed for the unambiguous assignment of the proton and carbon signals and established the connectivity and stereochemistry of the dimeric structure.

Table 1: Key Spectroscopic Data for **Persianone**

Spectroscopic Technique	Observed Features
^1H -NMR	Signals corresponding to furan protons, multiple methyl groups, and complex multiplets for the polycyclic core.
^{13}C -NMR	Resonances for carbonyl carbons, olefinic carbons of the furan rings, and a large number of aliphatic carbons.
Mass Spectrometry (MS)	Molecular ion peak consistent with the molecular formula $\text{C}_{40}\text{H}_{56}\text{O}_6$.
Infrared (IR) Spectroscopy	Absorption bands indicating the presence of hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and furan ring functionalities.

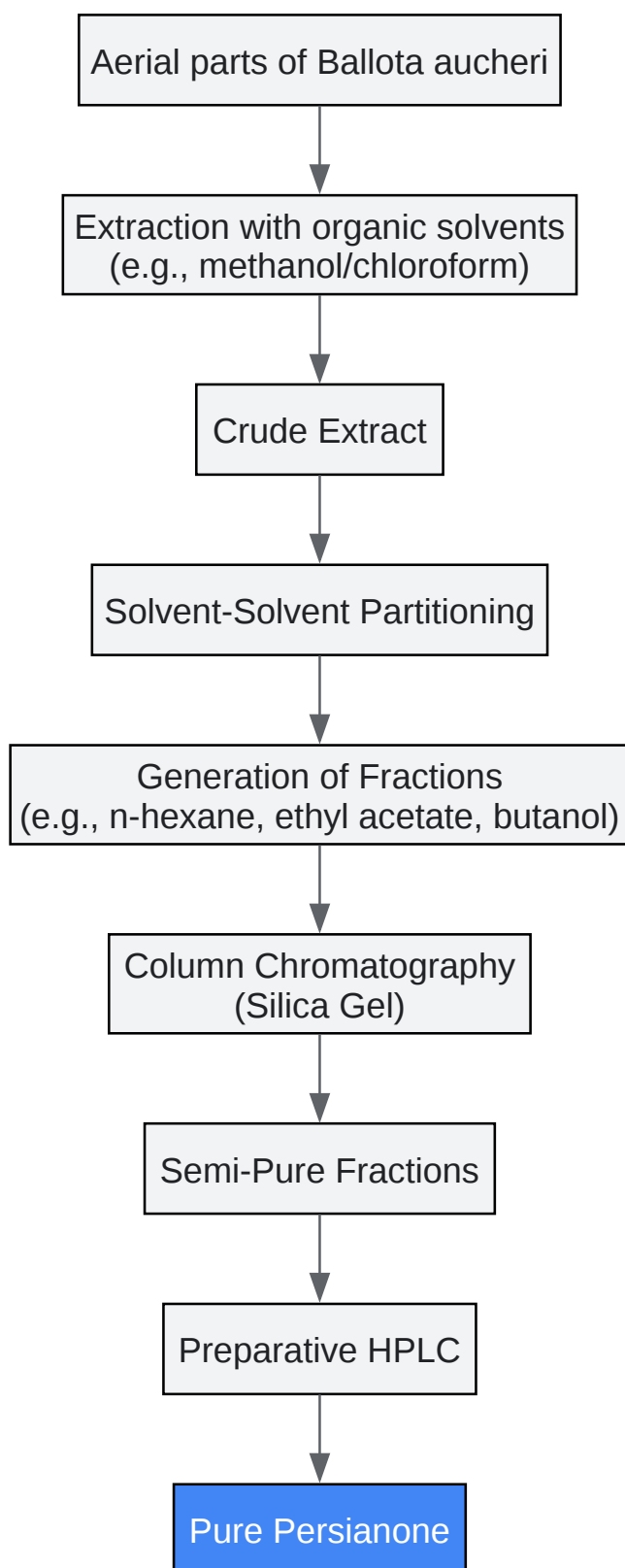
Note: The detailed, quantitative spectral data is located in the primary literature and is not fully available in publicly accessible databases. Researchers should consult the original publication for specific peak lists and coupling constants.

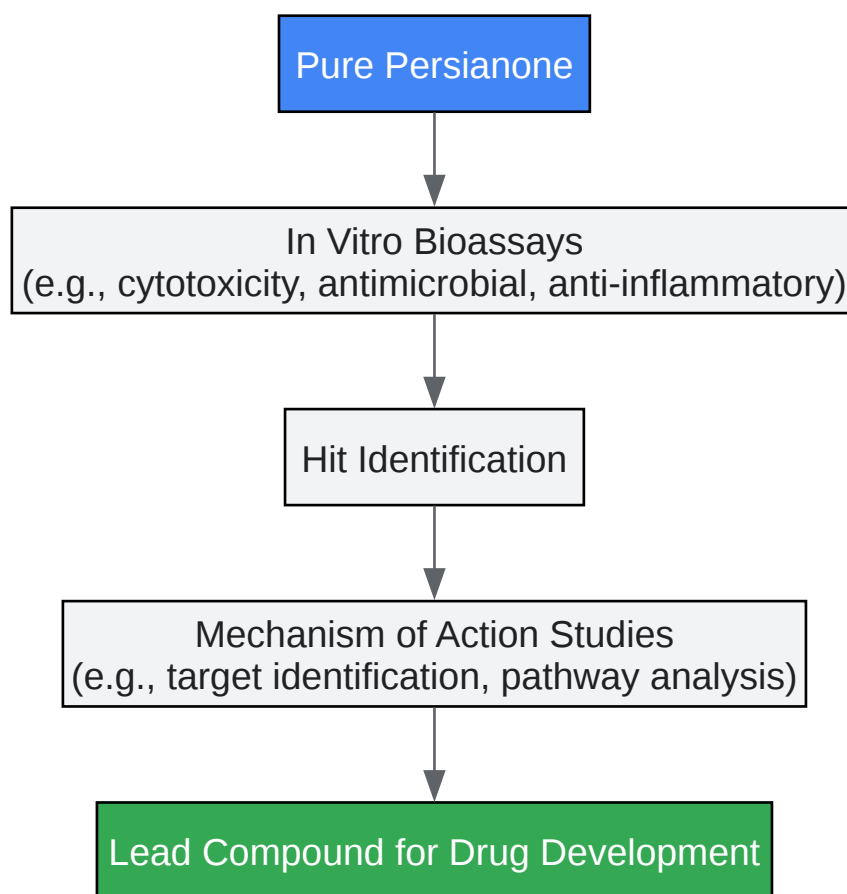
Experimental Protocols

Isolation of Persianone

The isolation of **Persianone** from its natural source, *Ballota aucheri*, involves a multi-step extraction and chromatographic purification process. The general workflow is outlined below.

Experimental Workflow for Isolation and Purification





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References

- 1. Thieme E-Journals - Planta Medica / Full Text [thieme-connect.com]
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